

encorafenib ocular toxicity retinal detachment monitoring

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Encorafenib

CAS No.: 1269440-17-6

Cat. No.: S548758

Get Quote

Technical Summary of Ocular Toxicity

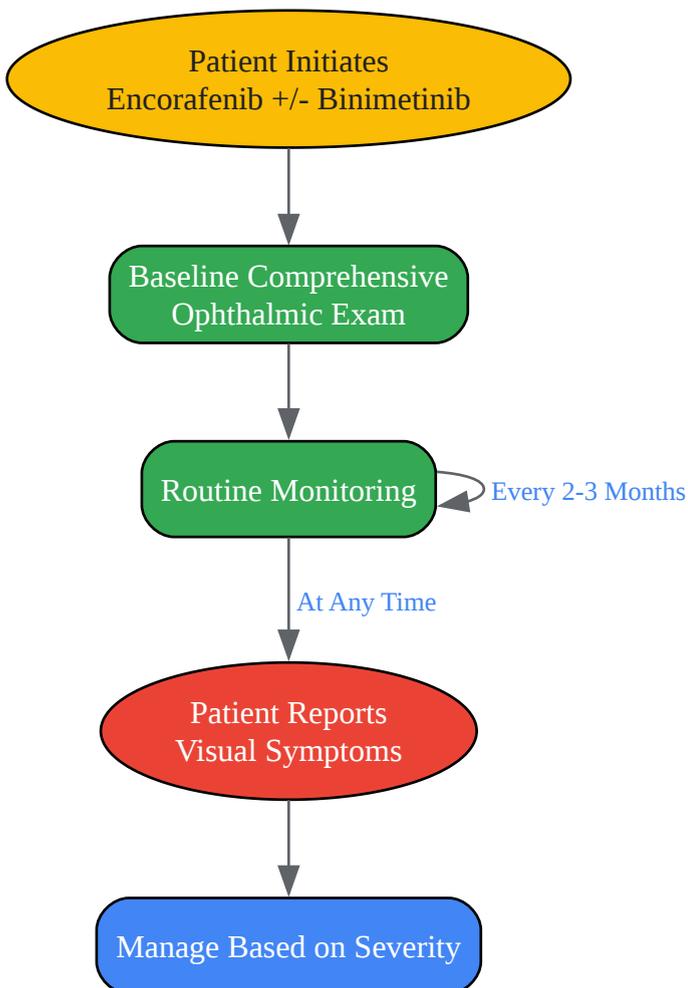
The table below summarizes the key characteristics of the ocular adverse events associated with **encorafenib**, particularly when used in combination with the MEK inhibitor binimetinib.

Toxicity Feature	Clinical Description & Key Characteristics
Primary Ocular AE	Serous Retinal Detachment (SRD) / MEK inhibitor-associated retinopathy (MEKAR) [1] [2] [3].
Underlying Mechanism	Inhibition of the MAPK pathway, leading to increased permeability of the Retinal Pigment Epithelium (RPE) via aquaporin 1 dysregulation, causing subretinal fluid accumulation [1] [4].
Typical Onset	Early in treatment; often within days to weeks. However, cases with onset after several months have been reported [1] [2].
Clinical Symptoms	Blurred vision, metamorphopsia, photopsia, visual disturbances. A significant proportion of patients can be asymptomatic [1].
OCT Findings	Multifocal, serous neurosensory retinal detachments. Configurations can be "dome," "caterpillar," "wavy," or "splitting" [1]. It is often bilateral [1] [2].

Toxicity Feature	Clinical Description & Key Characteristics
Fluid Dynamics	A key characteristic is rapid fluctuation ; SRD can appear and resolve within hours, even on continued therapy [2].
Other Ocular AEs	Uveitis, dry eye, conjunctivitis, and retinal vein occlusion (RVO) have been reported with BRAF/MEK inhibitor therapies [1] [3].

Recommended Monitoring & Management Protocol

The following workflow and table outline a standardized approach for monitoring and managing patients on **encorafenib**, synthesizing recommendations from the literature.



[Click to download full resolution via product page](#)

| **Monitoring & Management Action** | **Protocol Details** | | :--- | :--- | | **Baseline Examination** | A comprehensive ophthalmic exam **prior to treatment initiation** is recommended. This should include **visual acuity, slit-lamp examination, dilated funduscopy examination, and Optical Coherence Tomography (OCT) imaging** [4]. | | **Routine Monitoring** | For patients on combination therapy, one source recommends **baseline evaluation and 3 monthly visits after initiation** [1]. In clinical practice, regular monitoring (e.g., every 2-3 months) with OCT is common during active treatment. | | **Symptomatic Triage** | Any patient reporting new visual symptoms requires **urgent ophthalmologic evaluation**. Patients should be advised to monitor vision at home (e.g., with an Amsler grid) and report changes immediately [1] [4]. | | **Management by Severity** |

- **Mild/Asymptomatic (Grade 1-2):** Continue **encorafenib** and observe closely. Toxicities often resolve spontaneously without intervention [1] [4].
- **Symptomatic & Vision-Affecting (Grade 3):** Temporarily withhold **encorafenib/binimetinib**. Consider dose reduction upon rechallenge after symptoms and fluid resolve [1] [5].
- **Severe Vision Loss (Grade 4):** Permanently discontinue the drug[s citation:1].

| | **Patient Communication** | Proactively inform patients about potential ocular side-effects. Discussing the often **transitory and manageable** nature of MEKAR can help decrease anxiety and improve adherence to monitoring [1]. |

Experimental & Clinical Considerations

For researchers and clinicians, understanding these additional facets is crucial for trial design and patient management:

- **Differentiating MEKAR from Other Conditions:** It is important to distinguish MEKAR from Central Serous Chorioretinopathy (CSCR). MEKAR is typically **bilateral** with **multifocal serous detachments** and **normal choroidal thickness**, whereas CSCR is usually unilateral and associated with choroidal thickening [1] [2]. Furthermore, no leakage point is observed on fluorescein angiography in MEKAR [2].
- **Combination Therapy Risk:** The combination of BRAF and MEK inhibitors (like **encorafenib + binimetinib**) has a **synergistic effect** on ocular toxicity, leading to earlier manifestation and higher rates of abnormalities compared to monotherapies [1].
- **Rapidly Fluctuating Fluid:** The subretinal fluid in MEKAR can change remarkably quickly, resolving within hours. This should be considered when scheduling and interpreting OCT scans for patients on therapy [2].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. MEK and BRAF Inhibitors and the Risk of Ocular Toxicity - Ophthalmology Advisor [ophthalmologyadvisor.com]
2. Rapidly Changing Serous Detachment During BRAF and MEK ... [pmc.ncbi.nlm.nih.gov]
3. Systemic Chemotherapy and Ocular Toxicities [eyewiki.org]
4. Ocular Effects of MEK Inhibitor Therapy - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
5. Adverse Reactions [braftovi.pfizerpro.com]

To cite this document: Smolecule. [encorafenib ocular toxicity retinal detachment monitoring].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548758#encorafenib-ocular-toxicity-retinal-detachment-monitoring>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com